HPLC method development for 2-Bromo-4-(hydroxymethyl)phenol analysis

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Compound of Interest

Compound Name:	*2-Bromo-4-(hydroxymethyl)phenol*
CAS No.:	*29922-56-3*
Cat. No.:	*B1266160*

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Method Development and Validation for the Analysis of **2-Bromo-4-(hydroxymethyl)phenol**.

Authored by: Senior Application Scientist

Abstract

This document provides a comprehensive guide for the development, optimization, and validation of a robust analytical method for **2-Bromo-4-(hydroxymethyl)phenol** using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. This compound is a valuable intermediate in the synthesis of pharmaceuticals and other fine chemicals, necessitating a reliable method for its quantification and purity assessment. This guide follows a logical, science-driven workflow, from understanding the analyte's physicochemical properties to establishing a fully validated, routine-use protocol. The methodologies described are grounded in established chromatographic principles and adhere to international validation standards, ensuring scientific integrity and transferability.

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Analyte Characterization: The Foundation of Method Development

A successful HPLC method begins with a thorough understanding of the target analyte. The physicochemical properties of **2-Bromo-4-(hydroxymethyl)phenol** dictate the initial choices for column chemistry, mobile phase composition, and detector settings.

The key properties of **2-Bromo-4-(hydroxymethyl)phenol** are summarized below.

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Property	Value	Implication for HPLC Method Development
Molecular Formula	$C_7H_7BrO_2$	---
Molecular Weight	203.03 g/mol [1][2]	---
Structure	The presence of a polar hydroxyl group and a non-polar brominated benzene ring suggests suitability for reversed-phase chromatography.	
XLogP3	1.4[1]	This value indicates moderate hydrophobicity, making the analyte ideal for retention on non-polar stationary phases like C18.
pKa (Predicted)	~7-9	The phenolic hydroxyl group is weakly acidic. To ensure consistent retention and sharp peak shape, the mobile phase pH must be controlled to be at least 2 pH units below the pKa, keeping the molecule in its neutral, protonated state.[3]
UV Absorbance	~210 nm, ~285 nm	Like most phenols, it is expected to have strong absorbance at lower UV wavelengths (~210 nm) and a secondary, more selective absorbance maximum around 280-290 nm.[3]

Strategic Approach to Method Development

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Based on the analyte's properties, a Reversed-Phase HPLC (RP-HPLC) method is the logical choice. This approach separates molecules based on their hydrophobicity. Our strategy involves a systematic, multi-step process to achieve optimal separation and quantification.

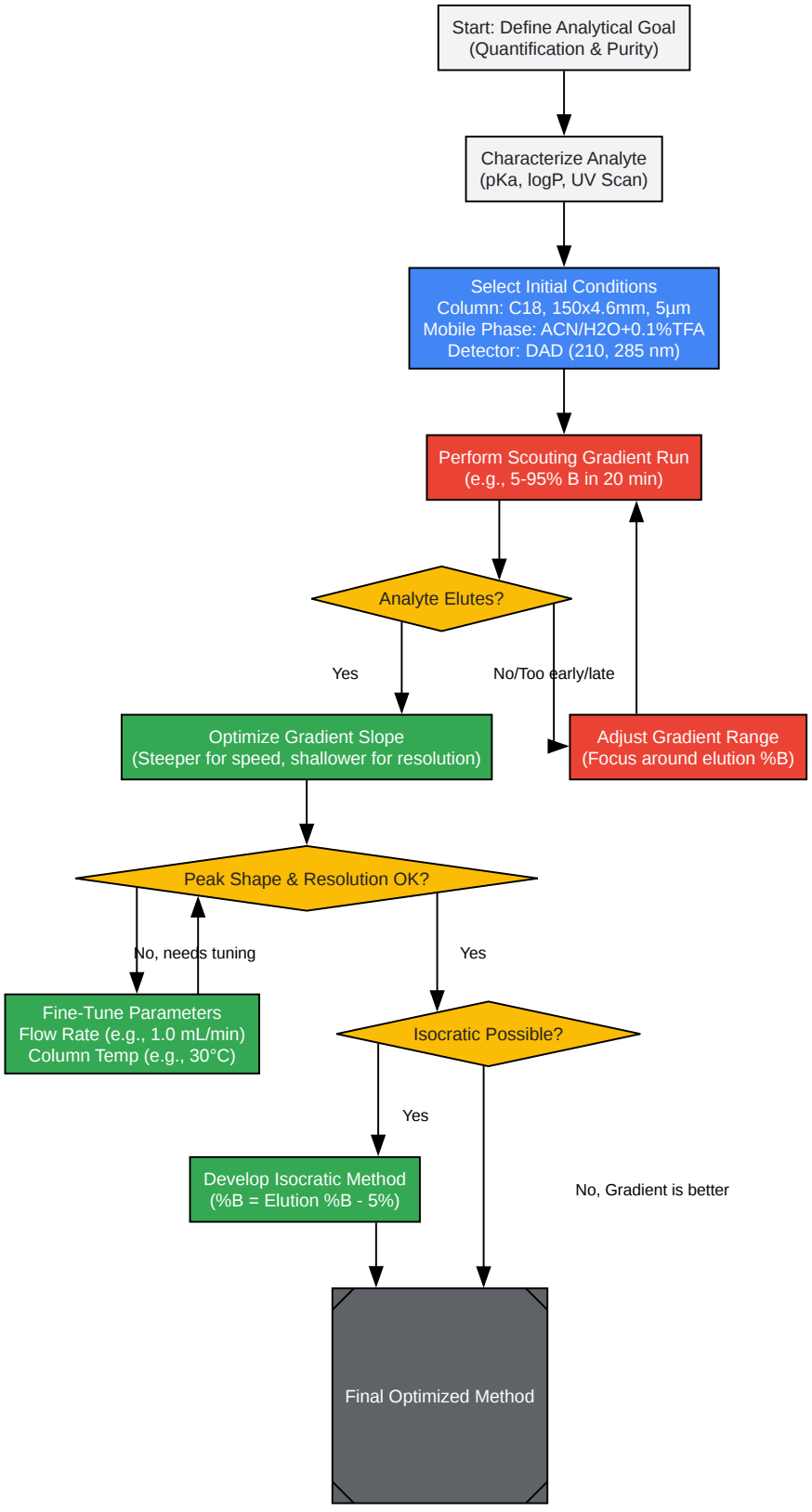
Initial Parameter Selection (The "Why")

- Chromatographic Mode: Reversed-Phase. This is the most common HPLC mode and is perfectly suited for separating moderately polar organic molecules like our target analyte.[4] The analyte's logP of 1.4 ensures it will interact sufficiently with a non-polar stationary phase.
- Stationary Phase: C18 (ODS) Column. A C18 column is the workhorse of RP-HPLC, offering excellent hydrophobic retention and wide availability. A good starting point is a column with dimensions of 150 mm x 4.6 mm and a 5 µm particle size, which balances efficiency and backpressure.[5][6]
- Mobile Phase: A gradient of acidified water (Mobile Phase A) and an organic solvent (Mobile Phase B) is chosen.
  - Aqueous Phase (A): Deionized water with 0.1% Trifluoroacetic Acid (TFA) or Phosphoric Acid. The acid serves a critical purpose: by lowering the pH to ~2.5, it suppresses the ionization of the phenolic hydroxyl group, preventing peak tailing and ensuring reproducible retention times.[3]
  - Organic Phase (B): Acetonitrile is selected over methanol as it typically provides better peak shapes for phenolic compounds, lower viscosity, and a lower UV cutoff wavelength.[7]
- Detection: A UV/Vis Diode Array Detector (DAD) is ideal. We will monitor two wavelengths simultaneously:
  - 210 nm: For maximum sensitivity, useful for detecting low-level impurities.[3]
  - 285 nm: For higher selectivity, as many common solvents and contaminants do not absorb at this wavelength. This is likely near the secondary absorbance maximum (λmax).

Systematic Optimization Workflow

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Method development is an iterative process. The goal is to achieve a separation with adequate resolution, sharp peaks (high efficiency), good symmetry, and a reasonable run time.



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Caption: Workflow for systematic HPLC method development.

Final Optimized Method: Protocol for Analysis

This protocol details the procedure for analyzing **2-Bromo-4-(hydroxymethyl)phenol** using the final, optimized HPLC method.

Equipment and Reagents

- HPLC system with gradient pump, autosampler, column thermostat, and DAD/UV detector.
- C18 Column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- HPLC-grade Acetonitrile (ACN).
- HPLC-grade Water.
- Trifluoroacetic Acid (TFA), HPLC grade.
- **2-Bromo-4-(hydroxymethyl)phenol** reference standard.
- Class A volumetric flasks and pipettes.
- 0.45 µm syringe filters (PTFE or Nylon).

Mobile Phase Preparation

- Mobile Phase A: Add 1.0 mL of TFA to 1 L of HPLC-grade water. Mix thoroughly and degas.
- Mobile Phase B: HPLC-grade Acetonitrile. Degas before use.

Standard Solution Preparation

- Accurately weigh approximately 10 mg of the **2-Bromo-4-(hydroxymethyl)phenol** reference standard into a 100 mL volumetric flask.

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- Dissolve and dilute to volume with a 50:50 (v/v) mixture of Mobile Phase A and Mobile Phase B to create a 100 µg/mL stock solution.
- From the stock solution, prepare a working standard of 10 µg/mL by diluting 10 mL into a 100 mL volumetric flask with the same 50:50 diluent.

Sample Preparation

- Accurately weigh the sample material expected to contain the analyte.
- Dissolve the sample in a known volume of the 50:50 A:B diluent to achieve a target concentration of approximately 10 µg/mL.
- Vortex or sonicate to ensure complete dissolution.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial before placing it in the autosampler.

HPLC Instrumental Parameters

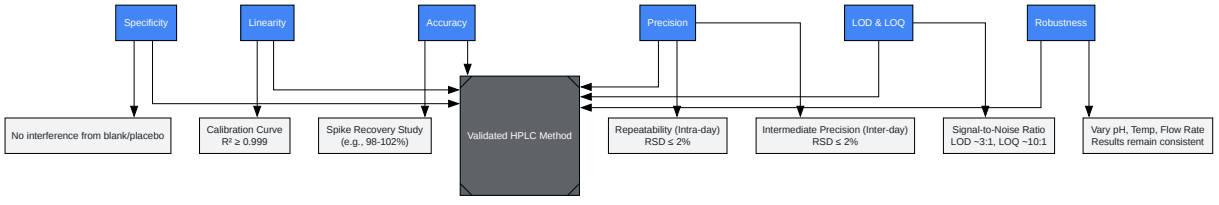
The following table summarizes the recommended starting parameters, which should be finalized during the optimization phase.

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Parameter	Recommended Setting
Column	C18, 150 mm x 4.6 mm, 5 µm
Mobile Phase A	Water + 0.1% TFA
Mobile Phase B	Acetonitrile
Gradient Program	0-2 min: 30% B2-12 min: 30% to 80% B12-14 min: 80% B14-14.1 min: 80% to 30% B14.1-18 min: 30% B (Equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	DAD: 210 nm and 285 nm
Run Time	18 minutes

Method Validation Protocol

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose. The following protocol is based on the International Council for Harmonisation (ICH) Q2(R1) guidelines.



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Caption: Key parameters for HPLC method validation per ICH guidelines.

Specificity

- Objective: To demonstrate that the signal measured is unequivocally from the target analyte.
- Procedure: Inject a blank (diluent) and a placebo (sample matrix without the analyte, if applicable). No significant peaks should be observed at the retention time of **2-Bromo-4-(hydroxymethyl)phenol**.

Linearity

- Objective: To establish the relationship between analyte concentration and detector response is linear over a specified range.
- Procedure: Prepare at least five standard solutions of different concentrations (e.g., from 1 µg/mL to 50 µg/mL). Inject each in triplicate. Plot a graph of mean peak area versus concentration.
- Acceptance Criteria: The correlation coefficient (R^2) should be ≥ 0.999.[8]

Accuracy

- Objective: To determine the closeness of the measured value to the true value.
- Procedure: Perform a spike-recovery study. Add known amounts of the analyte standard to a blank matrix at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration). Analyze these samples and calculate the percent recovery.
- Acceptance Criteria: Mean recovery should be within 98.0% to 102.0%.

Precision

- Objective: To assess the degree of scatter between a series of measurements.
- Procedure:

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- Repeatability (Intra-day precision): Analyze six replicate samples of the same standard solution (e.g., 10 µg/mL) on the same day, with the same analyst and instrument.
- Intermediate Precision: Repeat the analysis on a different day, with a different analyst, or on a different instrument.

- Acceptance Criteria: The Relative Standard Deviation (RSD) should be ≤ 2.0% for both repeatability and intermediate precision.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

- Objective: To determine the lowest concentration of analyte that can be reliably detected and quantified.
- Procedure: These can be estimated based on the signal-to-noise (S/N) ratio.
  - LOD: The concentration that yields an S/N ratio of approximately 3:1.
  - LOQ: The concentration that yields an S/N ratio of approximately 10:1. The LOQ should be confirmed by demonstrating acceptable precision and accuracy at this concentration.[3]

Robustness

- Objective: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.
- Procedure: Make small changes to parameters such as:
  - Mobile phase pH (± 0.2 units).
  - Column temperature (± 5 °C).
  - Flow rate (± 0.1 mL/min).
  - Percent organic in the mobile phase (± 2%).
- Acceptance Criteria: The retention time and peak area of the analyte should not significantly change, demonstrating the method is reliable for routine use.

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